

Introduction: Proactive Safety Assessment in Chemical Development

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Compound of Interest

Compound Name: 4-Methyl-2-octyn-4-ol

CAS No.: 74514-59-3

Cat. No.: B1295491

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4-Methyl-2-octyn-4-ol is a tertiary acetylenic alcohol with a structure suggesting potential utility as a chemical intermediate in various sectors, including specialty polymers, fragrance, or pharmaceutical synthesis. As with any novel chemical entity destined for broader application, a robust and early assessment of its toxicological profile is not merely a regulatory hurdle but a cornerstone of responsible product development. A proactive, tiered approach to toxicity screening allows for the early identification of potential hazards, conserves resources by weeding out problematic candidates, and provides a data-driven foundation for further development or discontinuation.

This guide outlines a comprehensive, multi-tiered strategy for the initial toxicity screening of **4-Methyl-2-octyn-4-ol**. The proposed workflow is designed to maximize data acquisition while minimizing the use of resources, beginning with computational predictions and progressing to targeted in vitro assays. This approach aligns with the principles of the 3Rs (Replacement, Reduction, and Refinement) and follows internationally recognized standards, ensuring the scientific integrity and regulatory relevance of the data generated. The causality behind each experimental choice is explained, providing a self-validating system for researchers, scientists, and drug development professionals.

Compound Profile: 4-Methyl-2-octyn-4-ol

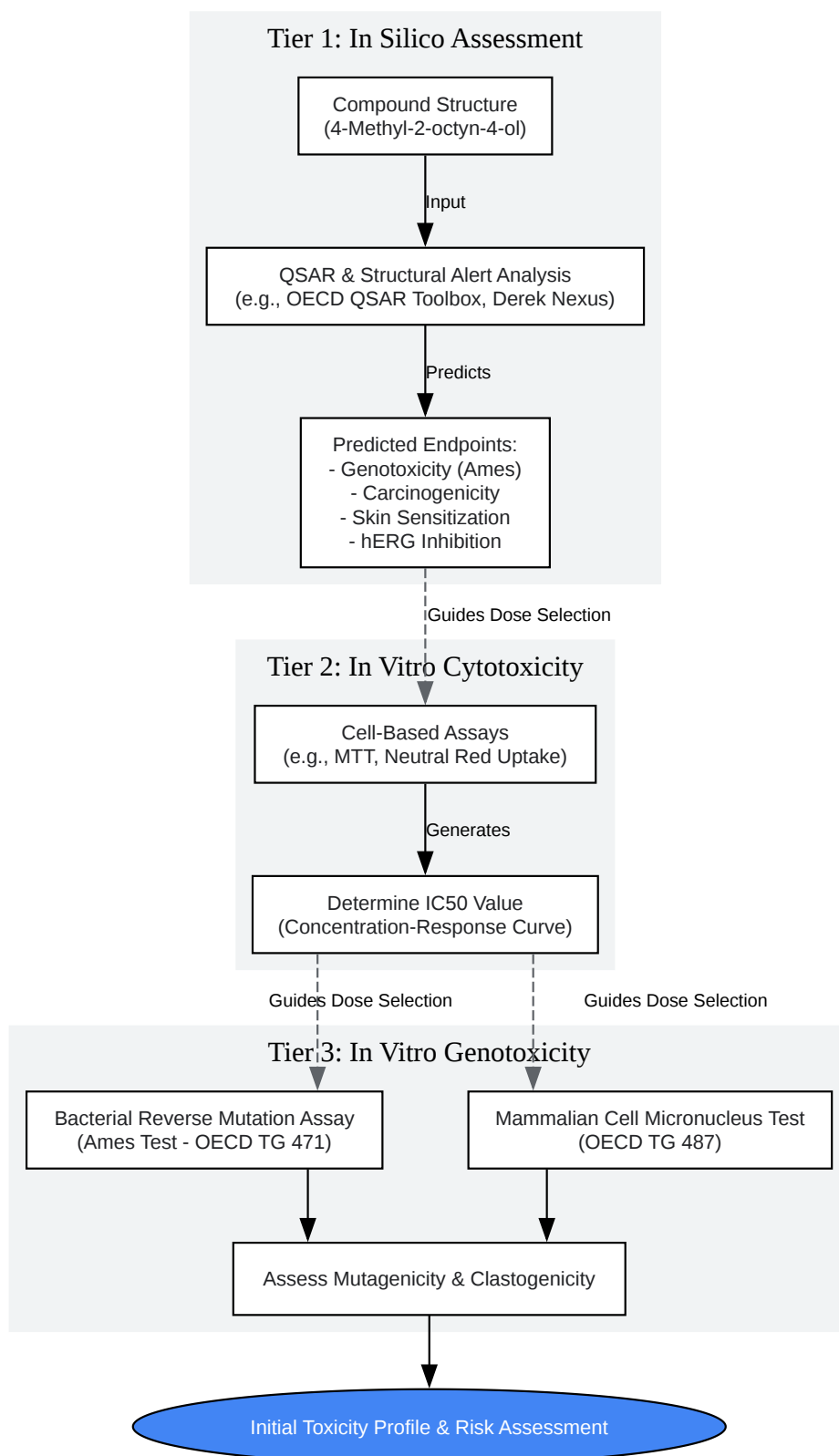
A thorough understanding of a compound's physicochemical properties is fundamental to designing and interpreting toxicological studies. These properties influence absorption, distribution, metabolism, and excretion (ADME), and can directly impact the compound's interaction with biological systems. Currently, publicly available experimental data for **4-Methyl-2-octyn-4-ol** is limited; therefore, we rely on predicted properties to inform our initial assessment.

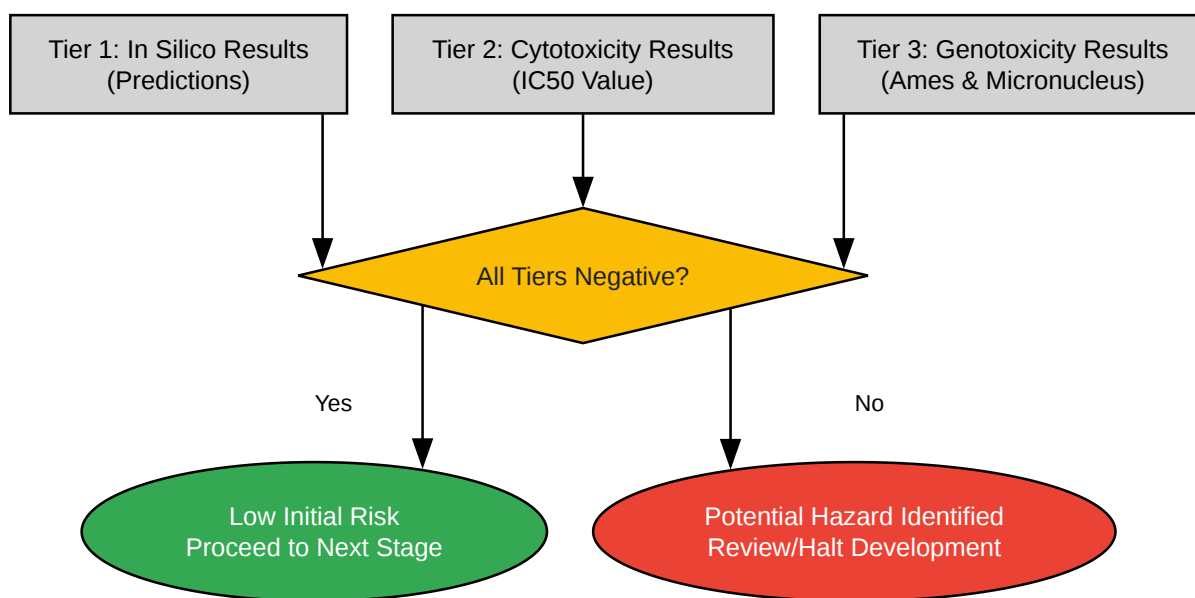
Property	Predicted Value	Source
Molecular Formula	C ₉ H ₁₆ O	Cheméo[1]
Molecular Weight	140.22 g/mol	-
Boiling Point	161.4 ± 8.0 °C	ChemicalBook[2]
Density	0.887 ± 0.06 g/cm ³	ChemicalBook[2]
pKa	13.28 ± 0.29	ChemicalBook[2]

The structure contains a hydroxyl group and an internal alkyne (carbon-carbon triple bond). The tertiary alcohol moiety may be a site for metabolic glucuronidation, while the alkyne group can, in some contexts, be associated with metabolic activation pathways. The lack of extensive toxicological data on this specific molecule or close structural analogues necessitates the systematic screening approach detailed herein.

A Tiered Strategy for Initial Toxicity Screening

The proposed screening cascade is a logical progression from broad, predictive analysis to specific, mechanism-relevant biological assays. This tiered approach ensures that resource-intensive in vitro experiments are guided by an initial computational hazard assessment.





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Caption: Decision-making logic based on screening results.

Conclusion

This technical guide provides a structured, scientifically-grounded framework for the initial toxicity screening of **4-Methyl-2-octyn-4-ol**. By integrating in silico predictions with a core battery of in vitro cytotoxicity and genotoxicity assays based on OECD guidelines, this strategy ensures the generation of reliable and relevant data. This allows for an early, informed decision-making process, upholding the principles of scientific integrity and responsible chemical development.

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- To cite this document: BenchChem. [Introduction: Proactive Safety Assessment in Chemical Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295491/docs#introduction-proactive-safety-assessment-in-chemical-development\]](https://www.benchchem.com/product/b1295491/docs#introduction-proactive-safety-assessment-in-chemical-development)

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